5-Methoxytracheloside: A Technical Guide to Natural Sources, Isolation, and Potential Biological Significance

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Compound of Interest

Compound Name: *5-Methoxytracheloside*

Cat. No.: *B15595627*

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Abstract

5-Methoxytracheloside is a dibenzylbutyrolactone lignan glycoside found in plants of the Trachelospermum genus. This technical guide provides a comprehensive overview of its natural sources, detailed methodologies for its isolation and purification, and an exploration of its potential biological activities and associated signaling pathways based on current scientific literature. While direct pharmacological studies on **5-Methoxytracheloside** are limited, this document extrapolates its potential based on the well-documented anti-inflammatory and anticancer properties of structurally related lignans. This guide is intended to serve as a foundational resource for researchers interested in the further investigation and potential therapeutic development of this natural compound.

Natural Sources of **5-Methoxytracheloside**

5-Methoxytracheloside has been identified as a constituent of plants belonging to the Apocynaceae family, specifically within the genus Trachelospermum. The primary documented

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sources are:

- Trachelospermum jasminoides (Lindl.) Lem.: Commonly known as star jasmine, this species is a primary source from which **5-Methoxytracheloside** and its aglycone, 5-methoxytrachelogenin, have been isolated.[1][2][3][4]
- Trachelospermum asiaticum Nakai: Also known as Asiatic jasmine, this species is another confirmed source of various lignans, including compounds structurally related to **5-Methoxytracheloside**.[5]

These evergreen climbing plants are native to Asia and are widely cultivated for their ornamental and aromatic properties. The stems and leaves are the primary plant parts used for the isolation of these lignans.[1][3]

Isolation and Purification Protocols

While a specific, detailed protocol for the isolation of **5-Methoxytracheloside** is not readily available in publicly accessible literature, a general and effective methodology can be constructed based on established procedures for isolating lignan glycosides from Trachelospermum species. The following is a representative experimental protocol.

General Experimental Workflow

The isolation of **5-Methoxytracheloside** typically involves extraction from the plant material, followed by a series of chromatographic separations to purify the compound.

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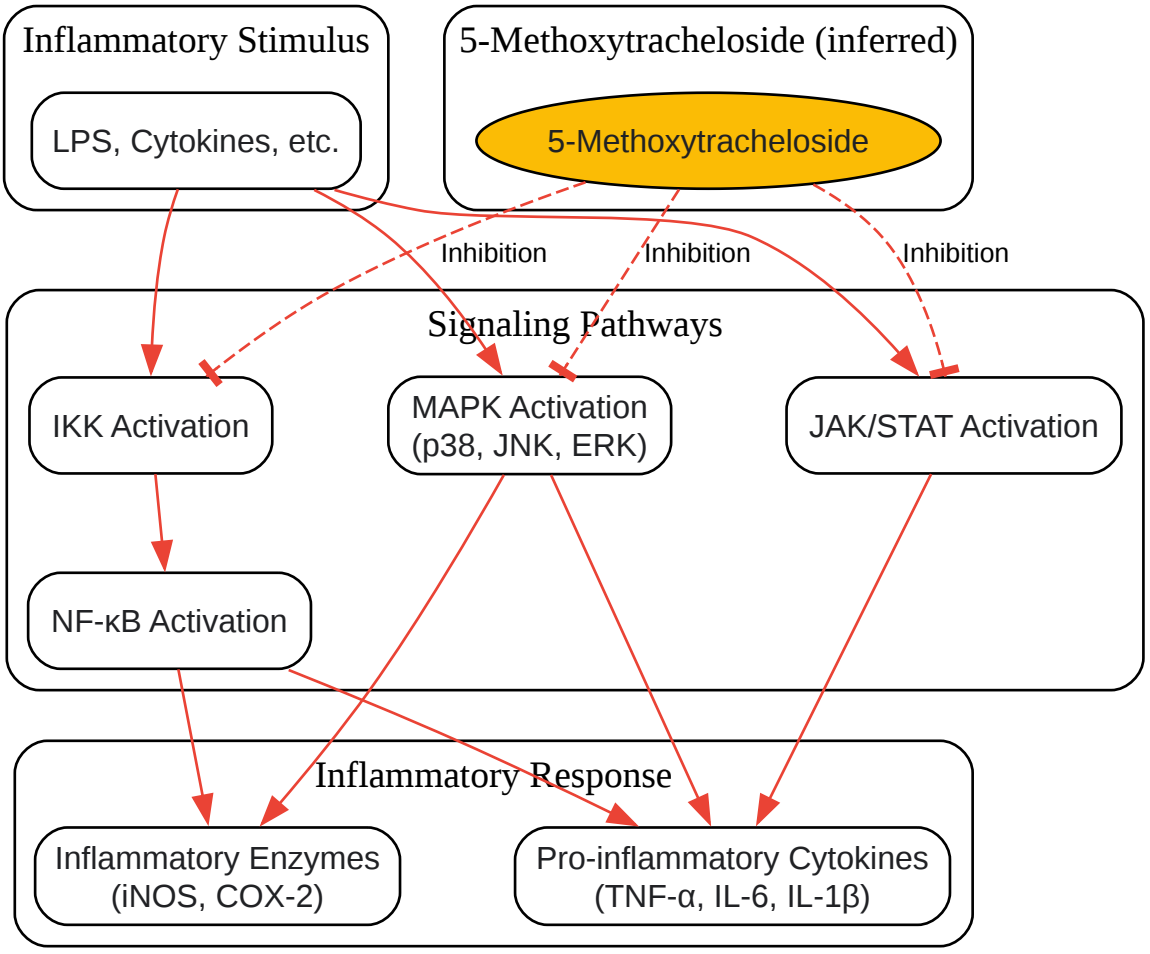

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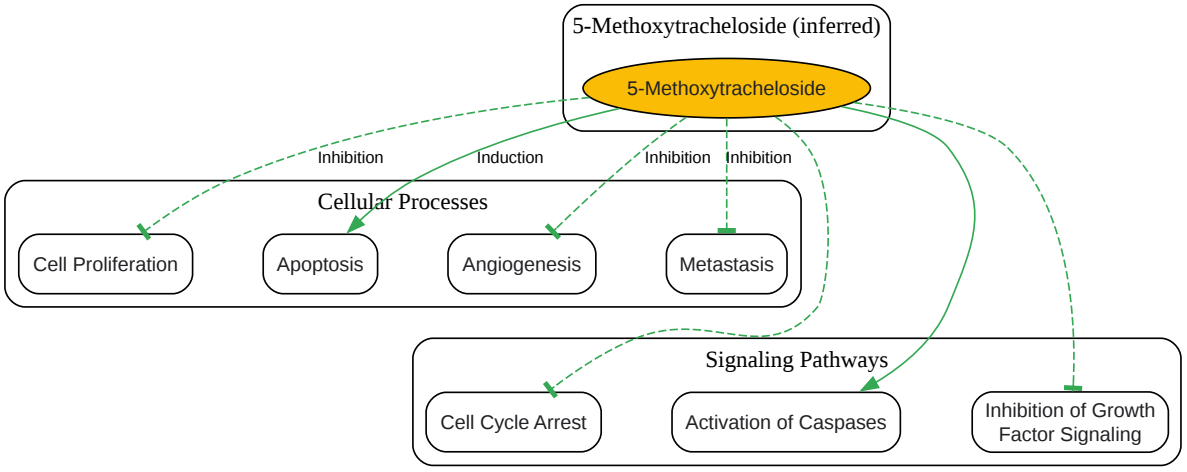

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